

Analytical methods for 2-Bromo-N-(4-iodophenyl)-N-methylpropanamide quantification

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Compound of Interest

Compound Name: 2-Bromo-N-(4-iodophenyl)-N-methylpropanamide
CAS No.: 1487421-98-6
Cat. No.: B2999991

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Title: Analytical Methods and Protocols for the Quantification and Characterization of **2-Bromo-N-(4-iodophenyl)-N-methylpropanamide**

Target Audience: Researchers, analytical chemists, and drug development professionals.

Executive Summary & Physicochemical Profiling

2-Bromo-N-(4-iodophenyl)-N-methylpropanamide (CAS 1487421-98-6) is a highly halogenated, hydrophobic amide frequently utilized as a covalent electrophilic probe or an active pharmaceutical intermediate. From an analytical perspective, this molecule presents a unique convergence of features:

- **Dual Heavy Halogens:** The presence of both bromine and iodine provides an exceptional mass spectrometric signature. Bromine yields a characteristic ~1:1 isotopic ratio (

Br/

Br), while monoisotopic iodine (

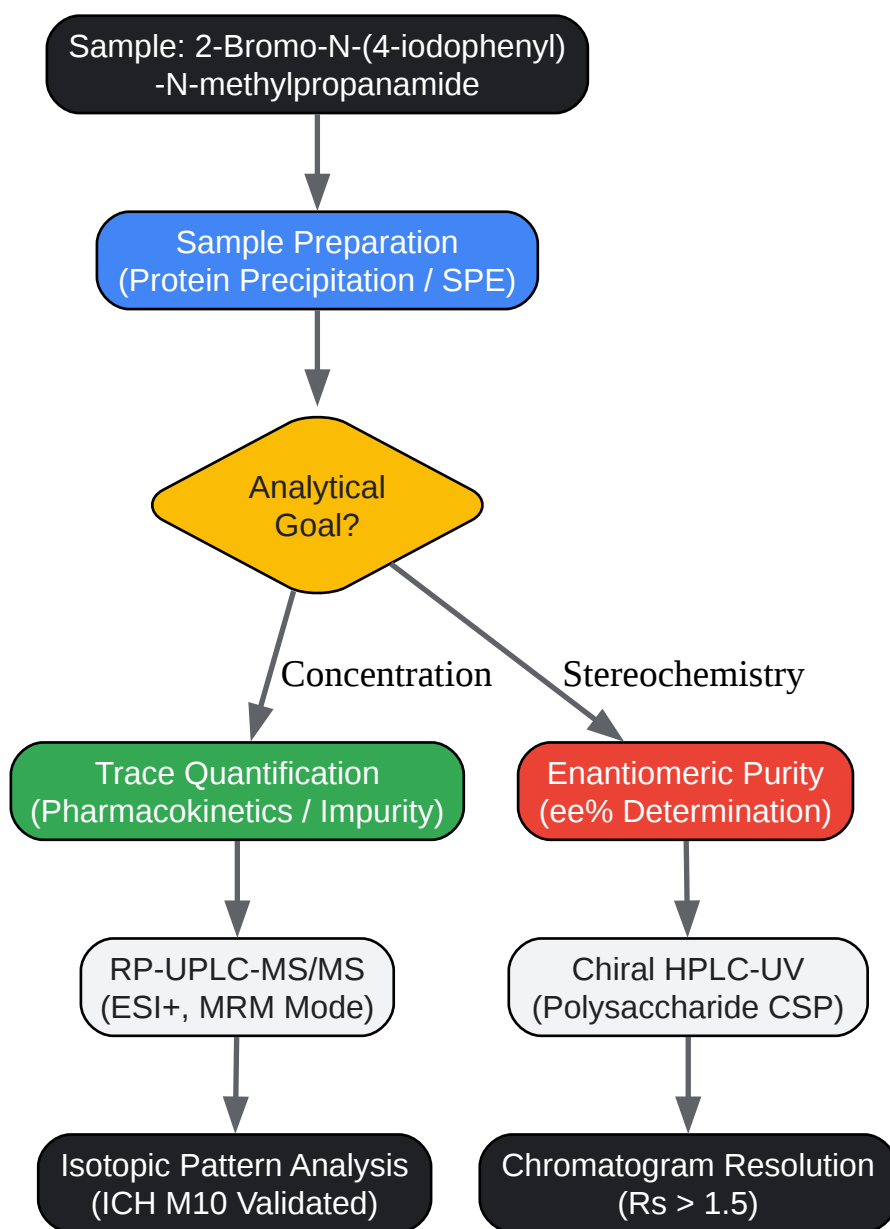
I) acts as an excellent leaving group during collision-induced dissociation (CID).

- -Stereocenter: The
-bromo carbon creates a chiral center. Because
-halo amides are susceptible to enolization and subsequent racemization, monitoring enantiomeric excess (
) is critical for biological applications.
- Conjugated Chromophore: The 4-iodophenyl moiety ensures strong UV absorbance, making it highly amenable to orthogonal HPLC-UV analysis.

As a Senior Application Scientist, I have designed the following protocols not merely as a list of instructions, but as a self-validating analytical system. Every parameter chosen is grounded in the molecule's specific physicochemical causality, ensuring data integrity in compliance with global regulatory standards.

Analytical Workflow & Decision Matrix

The selection of the analytical method depends strictly on the experimental goal: trace quantification in biological matrices versus stereochemical purity assessment.



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Analytical workflow decision tree for trace quantification and chiral profiling.

Protocol 1: Trace Quantification via UPLC-MS/MS

Causality & Rationale: To achieve picogram-level sensitivity required for pharmacokinetic (PK) profiling, we utilize Ultra-Performance Liquid Chromatography coupled to a Triple Quadrupole Mass Spectrometer (UPLC-MS/MS). The molecule is ionized in Positive Electrospray Ionization (ESI+) mode. The [M+H]

precursor ions appear at m/z 368.0 (

Br) and 370.0 (

Br). The weakest bond under CID is the carbon-iodine bond, making the loss of an iodine radical (

127 Da) the most abundant and stable transition for Multiple Reaction Monitoring (MRM).

Step-by-Step Methodology

- Sample Preparation (Protein Precipitation):

- Transfer 50 μ L of plasma/matrix into a microcentrifuge tube.
- Add 150 μ L of ice-cold Acetonitrile (containing 10 ng/mL of an isotopically labeled internal standard, e.g.,

C

-analog). Why Acetonitrile? It effectively denatures proteins while maintaining the solubility of the highly hydrophobic target analyte.

- Vortex for 2 minutes, then centrifuge at 14,000 $\times$ g for 10 minutes at 4 °C.
- Transfer 100 μ L of the supernatant to an autosampler vial.
- Chromatographic Separation:
 - Column: C18 Sub-2 μ m (e.g., Waters Acquity BEH C18, 2.1 $\times$ 50 mm, 1.7 μ m).
 - Mobile Phase A: 0.1% Formic Acid in LC-MS grade Water.
 - Mobile Phase B: 0.1% Formic Acid in LC-MS grade Acetonitrile.
 - Gradient: 20% B to 95% B over 3.0 minutes. Hold at 95% B for 1.0 minute. Re-equilibrate at 20% B. Flow rate: 0.4 mL/min.
- Mass Spectrometry (MRM):

- Operate the QqQ in ESI+ mode. Set capillary voltage to 3.0 kV and desolvation temperature to 450 °C.

Table 1: Optimized MRM Transitions and Collision Energies

Analyte Isotope	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Diagnostic Purpose
Br-Isotope	368.0	241.0	25	Quantifier (Loss of I•)
Br-Isotope	370.0	243.0	25	Qualifier 1 (Isotopic Confirmation)
Br-Isotope	368.0	234.0	35	Qualifier 2 (Amide Cleavage)

Self-Validating System Suitability (SST)

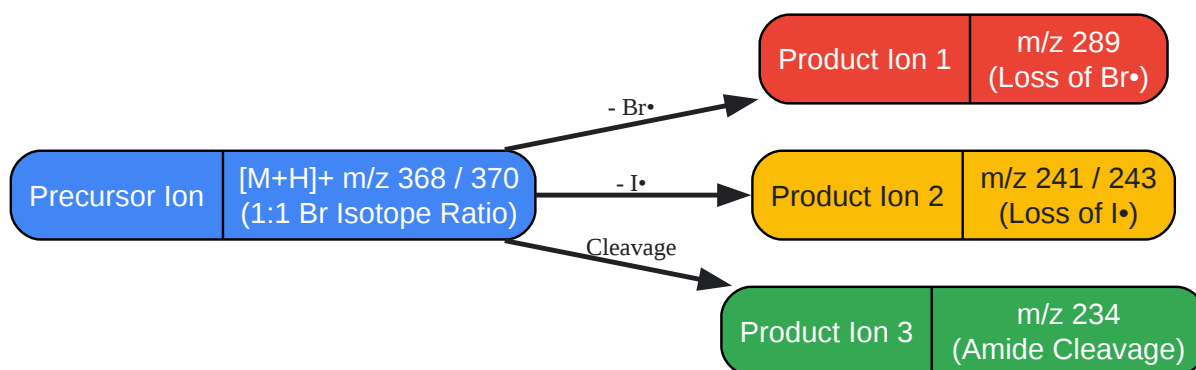
To ensure compliance with [1], the system must pass the following checks before sample analysis:

- Blank Injection: No interfering peaks at the retention time of the analyte (Area < 20% of the Lower Limit of Quantification, LLOQ).
- Isotopic Ratio Check: The peak area ratio of the 368

241 transition to the 370

243 transition must be 1.0

0.1, confirming the presence of the intact bromine atom and ruling out isobaric matrix interference.



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ESI+ mass spectrometry fragmentation pathways highlighting halogen losses and amide cleavage.

Protocol 2: Enantiomeric Excess () via Chiral HPLC-UV

Causality & Rationale: The

-carbon of the propanamide chain is a chiral center.

-bromo amides are highly susceptible to base-catalyzed enolization, which leads to rapid racemization. Therefore, the chromatographic environment must remain strictly neutral or slightly acidic. We employ a normal-phase immobilized polysaccharide Chiral Stationary Phase (CSP) [2], which provides superior stereorecognition through hydrogen bonding (via the carbamate linkages) and

interactions (with the iodophenyl ring) [3].

Step-by-Step Methodology

- Sample Preparation:
 - Dissolve 1.0 mg of the synthesized compound in 1.0 mL of HPLC-grade Hexane/Isopropanol (50:50, v/v).
 - Critical Warning: Do not use basic diluents (e.g., containing diethylamine) as this will induce on-column racemization of the

-bromo stereocenter.

- Chromatographic Separation:
 - Equilibrate the system with the mobile phase until the baseline is stable.
 - Inject 10 μ L of the sample.

Table 2: Chiral HPLC Parameters

Parameter	Specification	Rationale
Column	Chiralpak AD-H (Amylose tris(3,5-dimethylphenylcarbamate))	Immobilized polysaccharide phase offers optimal chiral cavities for bulky halogenated aromatics.
Dimensions	250 mm x 4.6 mm, 5 μ m	Extended length ensures maximum theoretical plates for baseline resolution.
Mobile Phase	Hexane / Isopropanol (90:10, v/v)	Normal phase maintains the hydrogen-bonding interactions required for chiral recognition.
Flow Rate	1.0 mL/min	Balances analysis time with longitudinal diffusion limits.
Temperature	25 $^{\circ}$ C	Lower temperatures generally enhance chiral resolution () by maximizing enthalpic interactions.
Detection	UV at 254 nm	Targets the strong transition of the 4-iodophenyl system.

Self-Validating System Suitability (SST)

- Resolution (): The resolution between the (R)- and (S)-enantiomer peaks must be 1.5 (baseline separation).
- Tailing Factor (): Must be 1.2. Excessive tailing indicates secondary interactions, often requiring the addition of 0.1% Trifluoroacetic acid (TFA) to the mobile phase to suppress silanol activity without inducing basic racemization.

References

- U.S. Food and Drug Administration (FDA). Bioanalytical Method Validation Guidance for Industry (ICH M10). (2018/2022). Available at: [\[Link\]](#)
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